

Unveiling Drevogenin A: A Spectroscopic Characterization Guide

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Compound of Interest

Compound Name: *Drevogenin A*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data essential for the characterization of **Drevogenin A**, a naturally occurring pregnane steroid. The information presented herein is critical for its identification, purity assessment, and further investigation in drug discovery and development.

Spectroscopic Data for Drevogenin A

The structural elucidation of **Drevogenin A**, isolated from plants such as *Wattakaka volubilis* (also known as *Dregea volubilis*), relies on a combination of modern spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).^[1]^[2] These methods provide detailed insights into the molecule's atomic connectivity and overall structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for determining the structure of organic molecules. For **Drevogenin A**, both ^1H (proton) and ^{13}C (carbon-13) NMR data are crucial for assigning the chemical environment of each atom in the molecule.

Table 1: ^1H NMR Spectroscopic Data for **Drevogenin A**

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Data not available in search results			

Table 2: ^{13}C NMR Spectroscopic Data for **Drevogenin A**

Position	Chemical Shift (δ , ppm)
Data not available in search results	

Note: The complete experimental ^1H and ^{13}C NMR data with specific peak assignments for **Drevogenin A** were not available in the provided search results. The tables are formatted for the inclusion of such data when available.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound, as well as its fragmentation pattern, which can aid in structural confirmation.

Table 3: Mass Spectrometry Data for **Drevogenin A**

Parameter	Value
Molecular Formula	$\text{C}_{28}\text{H}_{42}\text{O}_7$ [2]
Molecular Weight	490.6 g/mol [2]
Ionization Mode	Data not available
Major Fragment Ions (m/z)	Data not available

Note: While the molecular formula and weight are known, detailed experimental mass spectral data, including ionization mode and fragmentation patterns for **Drevogenin A**, were not found in the search results.

Experimental Protocols

Detailed experimental protocols are fundamental for the reproducibility of scientific findings. The following sections outline the general methodologies for the isolation and spectroscopic analysis of **Drevogenin A**.

Isolation of Drevogenin A

Drevogenin A is typically isolated from the ethanolic extract of the roots of *Wattakaka volubilis*. [1] The general procedure involves:

- **Extraction:** The plant material is extracted with a suitable solvent, such as ethanol.
- **Fractionation:** The crude extract is then subjected to solvent-solvent partitioning to separate compounds based on their polarity.
- **Chromatography:** Final purification is achieved through various chromatographic techniques, such as column chromatography over silica gel, to yield pure **Drevogenin A**. [1]

NMR Spectroscopy

NMR spectra are recorded on a high-field spectrometer.

- **Sample Preparation:** A few milligrams of the purified **Drevogenin A** are dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- **Data Acquisition:** ¹H NMR, ¹³C NMR, and other 2D NMR experiments (like COSY, HSQC, and HMBC) are performed to establish the complete structure and stereochemistry of the molecule.

Mass Spectrometry

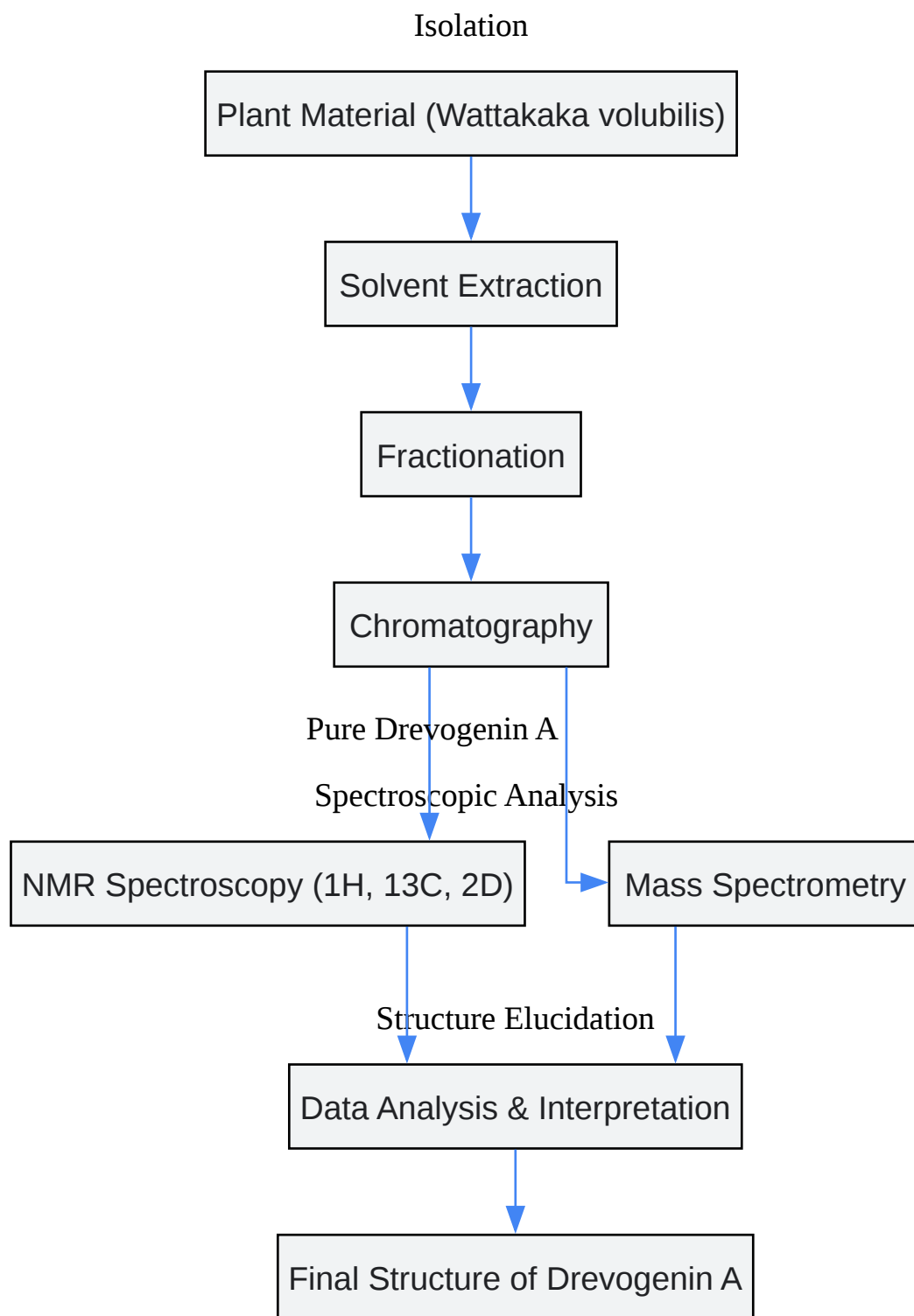
Mass spectra are obtained using a mass spectrometer, often coupled with a chromatographic system.

- **Sample Introduction:** The sample is introduced into the mass spectrometer, typically after separation by liquid chromatography (LC-MS).

- Ionization: A suitable ionization technique, such as Electrospray Ionization (ESI), is used to generate charged molecules.
- Analysis: The mass analyzer separates the ions based on their mass-to-charge ratio (m/z), and a detector records their abundance.

Logical Workflow for Characterization

The structural characterization of a natural product like **Drevogenin A** follows a logical workflow, beginning with its isolation and culminating in the detailed analysis of its spectroscopic data.



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Figure 1. Workflow for the isolation and structural elucidation of **Drevogenin A**.

Note: No signaling pathways involving **Drevogenin A** were identified in the search results to be visualized.

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References

- 1. researchgate.net [researchgate.net]
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